

Personal protective equipment for handling Epoxiconazole-d4

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Compound of Interest

Compound Name: **Epoxiconazole-d4**

Cat. No.: **B15580184**

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Essential Safety and Handling Guide for Epoxiconazole-d4

This guide provides crucial safety and logistical information for the handling and disposal of **Epoxiconazole-d4** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and minimize environmental impact.

Chemical Identifier:

- Name: **Epoxiconazole-d4**
- Synonyms: **(±)-cis-Epoxiconazole-d4** (2-chlorophenyl-d4), 1-(((2S,3R)-3-(2-chlorophenyl-3,4,5,6-d4)-2-(4-fluorophenyl)oxiran-2-yl)methyl)-1H-1,2,4-triazole
- Intended Use: For research use only. It is often used as an internal standard for the quantification of cis-epoxiconazole by GC- or LC-MS.[1]

Hazard Identification and Classification

Epoxiconazole-d4 is classified as a hazardous substance. The primary health and environmental hazards are summarized below.

Hazard Class	GHS Classification	Hazard Statement
Health Hazards	Carcinogenicity 2	H351: Suspected of causing cancer. [2] [3]
Reproductive toxicity 1B	H360: May damage fertility or the unborn child. [4]	
Environmental Hazards	Aquatic Chronic 2	H411: Toxic to aquatic life with long lasting effects. [2]

Signal Word: Danger[\[3\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Epoxiconazole-d4** to minimize exposure.

Body Part	Required PPE	Material/Specification
Hands	Chemical-resistant gloves	Impermeable materials such as PVC, nitrile, or neoprene rubber. [2]
Body	Protective clothing	Long-sleeved lab coat.
Eyes/Face	Eye and face protection	Safety glasses with side shields or a face shield. [5]
Respiratory	Respiratory protection	Use an approved vapor respirator if ventilation is inadequate or when handling larger quantities. [2] [4]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2]
- Avoid contact with skin and eyes.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area or outdoors.[2]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, and well-ventilated area.[2][5]
- Keep the container tightly closed when not in use.[2][5]
- Store locked up.[2][4]
- Recommended storage temperature is 2–8 °C.[3]

Accidental Release and First Aid Measures

Immediate and appropriate response to spills and exposure is critical.

Spill Response:

- Evacuate: Evacuate all non-essential personnel from the affected area.[4]
- Ventilate: Ensure adequate ventilation.[4]
- Contain: Stop the leak if it is safe to do so. Absorb the spill with inert material such as sand, earth, or vermiculite.[2][4]
- Collect: Collect the spilled material and place it into a suitable, labeled container for disposal. [2]

- Clean: Clean the spill area thoroughly.
- Prevent Environmental Contamination: Prevent spillage from entering drains or water courses.[\[4\]](#)

First Aid:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if breathing problems develop. [2] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if symptoms occur. [2] [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if symptoms occur. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Give a glass of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Disposal Plan

Dispose of **Epoxiconazole-d4** and its containers in accordance with local, regional, and national regulations. Avoid release to the environment.[\[4\]](#)[\[5\]](#)

Waste Chemical Disposal:

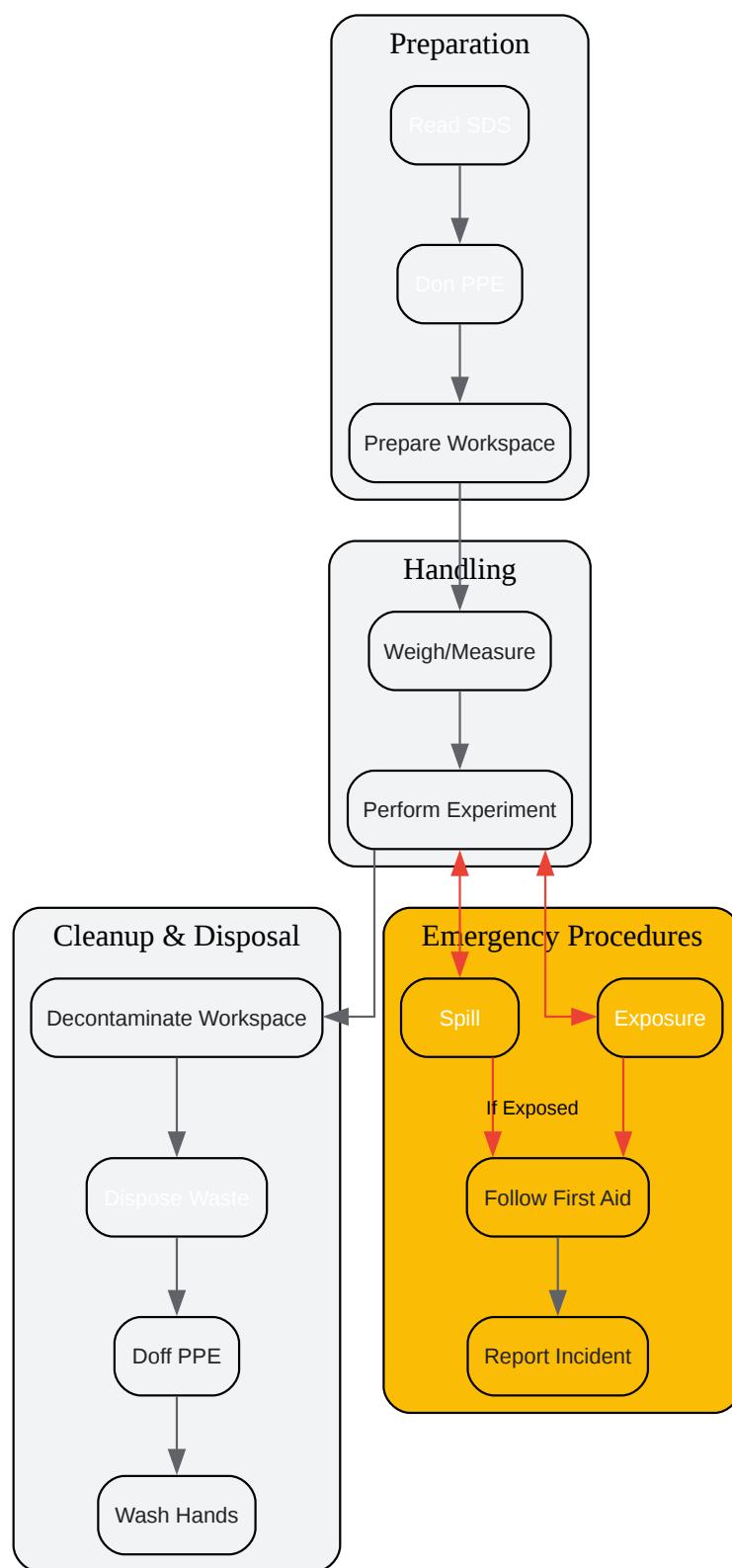
- Contact a licensed professional waste disposal service to dispose of this material.

Container Disposal:

- Triple rinse the container with an appropriate solvent.[\[5\]](#)[\[6\]](#)

- Add the rinsate to the spray tank or a waste container for later disposal.[5]
- Puncture and dispose of the container in a sanitary landfill, or by other procedures approved by state and local authorities.[6][7]

Workflow for Handling Epoxiconazole-d4



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Caption: Workflow for the safe handling of **Epoxiconazole-d4**.

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